

Biological Screening Data for CAS Number 57598-80-8: A Technical Overview

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Compound of Interest

Compound Name: 4-(Indol-3-yl)-(3E)-buten-2-one

Cat. No.: B5659493

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Compound Identification: **4-(Indol-3-yl)-(3E)-buten-2-one**

Source: Isolated from the marine sponge *Tedania ignis*.

Executive Summary

This document provides a summary of the currently available biological screening information for the compound with CAS number 57598-80-8, identified as **4-(Indol-3-yl)-(3E)-buten-2-one**. Despite a comprehensive search of publicly accessible scientific literature and databases, detailed quantitative biological screening data, experimental protocols, and associated signaling pathway information for this specific compound remain largely unavailable. The primary scientific literature identifies the isolation of this natural product but does not provide in-depth biological activity data.

Introduction

4-(Indol-3-yl)-(3E)-buten-2-one is a natural product first reported as a metabolite of the marine sponge *Tedania ignis*. Its structure, featuring an indole nucleus, suggests potential for a range of biological activities, as indole derivatives are known to be privileged scaffolds in medicinal chemistry. However, specific bioactivity data for this particular compound is not present in the readily available scientific literature.

Quantitative Biological Screening Data

A thorough search for quantitative biological data such as IC50, EC50, Ki, or percentage inhibition for **4-(Indol-3-yl)-(3E)-buten-2-one** yielded no specific results. The original isolation paper by Dillman and Cardellina in the Journal of Natural Products (1991) focuses on the structural elucidation of this and other aromatic metabolites from *Tedania ignis* but does not appear to contain detailed biological screening data. Subsequent studies on this specific compound's bioactivity are not readily found in the public domain.

Table 1: Summary of Quantitative Biological Screening Data

Assay Type	Target	Test System	Result (e.g., IC50, % inhibition)	Reference
Data Not Available	-	-	-	-

Experimental Protocols

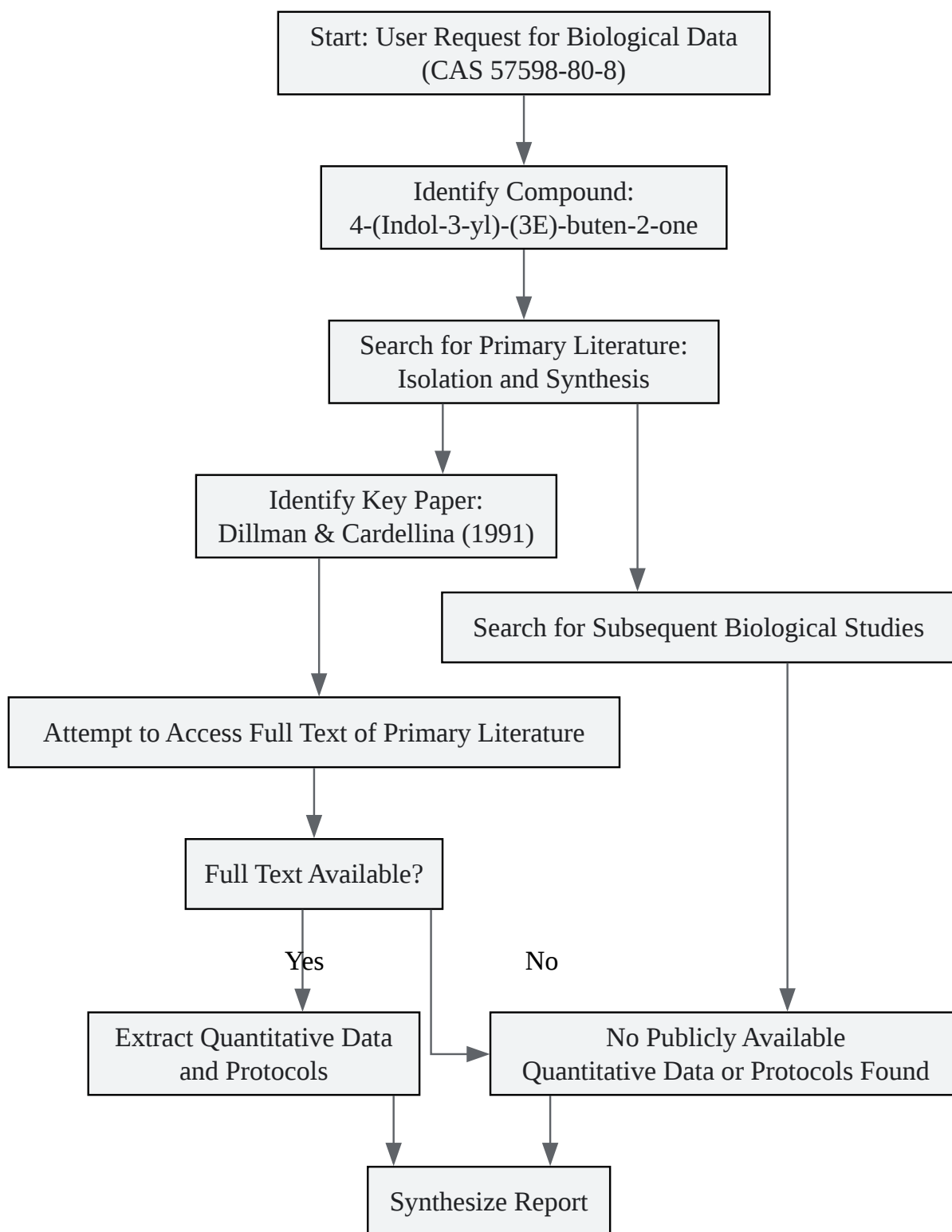
Due to the absence of published biological screening data, detailed experimental protocols for assays involving **4-(Indol-3-yl)-(3E)-buten-2-one** cannot be provided. Information regarding the methodologies for any potential antimicrobial, cytotoxic, or other bioassays is not available in the reviewed literature.

Signaling Pathways and Mechanisms of Action

There is no available information in the searched scientific literature regarding the signaling pathways modulated by **4-(Indol-3-yl)-(3E)-buten-2-one** or its specific mechanism of action.

Logical Workflow for Information Retrieval

The following diagram illustrates the logical workflow undertaken to search for the required information.



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Caption: Workflow for retrieving biological screening data for CAS 57598-80-8.

Conclusion

While the chemical identity and natural source of the compound with CAS number 57598-80-8, **4-(Indol-3-yl)-(3E)-buten-2-one**, are established, there is a significant gap in the publicly available scientific literature regarding its biological activity. No quantitative screening data, detailed experimental protocols, or mechanistic studies could be located. Further research would be required to determine the biological profile of this marine natural product. Access to the full text of the original 1991 isolation paper by Dillman and Cardellina may provide foundational bioactivity information, though this could not be confirmed through the conducted searches. Researchers and drug development professionals interested in this compound would likely need to perform initial biological screenings to ascertain its potential.

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